

Ellagic Acid-13C12: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ellagic acid-13C12

Cat. No.: B12371168

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For researchers, scientists, and drug development professionals, the use of stable isotope-labeled internal standards is paramount for achieving accurate and reproducible results in quantitative analyses. This technical guide provides an in-depth overview of **Ellagic acid-13C12**, a valuable tool for various research applications, with a focus on its suppliers, purchasing options, and experimental use.

Supplier and Purchasing Options for Ellagic Acid-13C12

Ellagic acid-13C12 is a specialized chemical and is available from a select number of suppliers who focus on stable isotope-labeled compounds for research purposes. The primary suppliers identified are MedChemExpress (MCE) and BOC Sciences. While pricing is often provided upon request for a formal quotation, some technical specifications are readily available.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Available Quantities
MedChemExpress (MCE)	HY-B0183S	96.99% (HPLC)	99.4%	Available upon request
BOC Sciences	Not specified	Not specified	Not specified	Available upon request

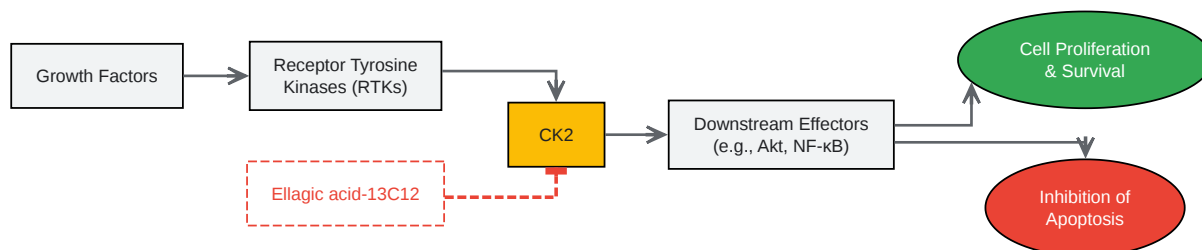
Note: Researchers are advised to contact the suppliers directly to obtain current pricing, availability, and detailed certificates of analysis.

Key Biological Activities and Signaling Pathways

Ellagic acid is a natural polyphenol with known antioxidant, anti-inflammatory, and anti-proliferative properties. Its isotopically labeled form, **Ellagic acid-13C12**, is an ideal internal standard for studying its pharmacokinetics and mechanism of action. A significant aspect of Ellagic acid's biological activity is its role as a potent inhibitor of Casein Kinase 2 (CK2) and Src homology region 2 domain-containing phosphatase 2 (SHP2).^{[1][2][3]}

Inhibition of the CK2 Signaling Pathway

Casein Kinase 2 (CK2) is a serine/threonine kinase that is often overexpressed in cancer cells, where it promotes proliferation and suppresses apoptosis. Ellagic acid has been identified as a potent and selective inhibitor of CK2.^{[1][3]} By inhibiting CK2, Ellagic acid can disrupt downstream signaling pathways that contribute to tumor growth.

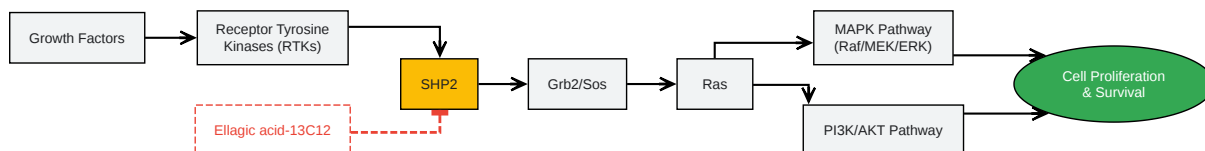


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Ellagic acid inhibits the pro-survival CK2 signaling pathway.

Inhibition of the SHP2 Signaling Pathway

SHP2 is a non-receptor protein tyrosine phosphatase that plays a crucial role in the RAS-MAPK and PI3K-AKT signaling pathways, which are frequently dysregulated in cancer.^[2] Ellagic acid acts as a competitive inhibitor of SHP2, thereby blocking its function and downstream signaling cascades that promote cell proliferation and survival.^[2]



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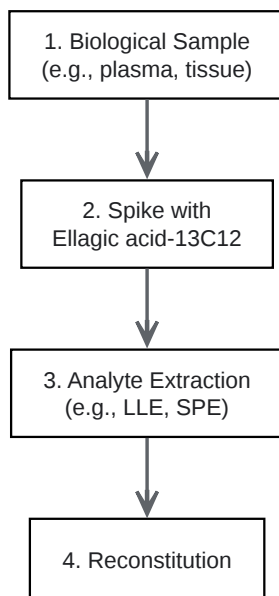
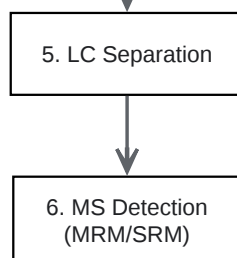
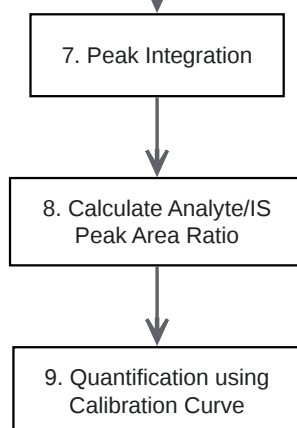
Ellagic acid blocks the oncogenic SHP2 signaling pathway.

Experimental Protocols: Quantitative Analysis Using Ellagic Acid-13C12 as an Internal Standard

The primary application of **Ellagic acid-13C12** is as an internal standard in quantitative analysis, typically by liquid chromatography-mass spectrometry (LC-MS). The use of a stable isotope-labeled internal standard is the gold standard for correcting for variability during sample preparation and analysis, leading to highly accurate and precise measurements.

General Experimental Workflow

The following diagram outlines a typical workflow for a quantitative LC-MS experiment using a ¹³C-labeled internal standard.

Sample Preparation**LC-MS Analysis****Data Analysis**

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References

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- 2. Targeting SHP2 with Natural Products: Exploring Saponin-Based Allosteric Inhibitors and Their Therapeutic Potential - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Identification of ellagic acid as potent inhibitor of protein kinase CK2: a successful example of a virtual screening application - PubMed [pubmed.ncbi.nlm.nih.gov]
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